

# Comprehensive Safety and Handling Protocol for Ac32Az19

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## Compound of Interest

Compound Name: Ac32Az19

Cat. No.: B15570097

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This document provides essential safety and logistical information for the handling, use, and disposal of **Ac32Az19**, a potent and selective Breast Cancer Resistance Protein (BCRP) inhibitor. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining experimental integrity.

## Product Information and Physical Properties

**Ac32Az19** is a specialized biochemical used in cancer research to modulate multi-drug resistance.<sup>[1][2]</sup> It is a flavonoid monomer identified as a potent, non-toxic, and highly selective BCRP inhibitor.<sup>[1][2][3]</sup>

Property	Value	Source
CAS Number	2760674-72-2	[4]
Chemical Formula	C37H33N3O6	[4][5]
Molecular Weight	615.67 g/mol	[4][5]
Physical Appearance	Solid	[3]
Commonly Supplied As	10mM in DMSO	[3][4][5]
Solubility	Soluble in DMSO (60 mg/mL)	[4]
Storage Conditions	4°C, desiccated, and protected from light	[3]

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **Ac32Az19** in either solid or solution form. The following table outlines the minimum required PPE.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes of the DMSO solution or accidental aerosolization of the solid form.
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact. Given that the compound is often in a DMSO solution, which can facilitate skin absorption, glove integrity is critical.
Body Protection	Laboratory coat.	Protects against spills and contamination of personal clothing.
Respiratory Protection	Not generally required when handling solutions in a well-ventilated area. Use a NIOSH-approved respirator if creating aerosols or handling large quantities of the solid form outside of a fume hood.	Minimizes inhalation risk of the powdered compound.

## Handling and Operational Plan

### Receiving and Storage:

- Upon receipt, verify the integrity of the container.
- Store the compound at 4°C, desiccated, and protected from light as recommended.[\[3\]](#)
- Log the compound in your chemical inventory system.

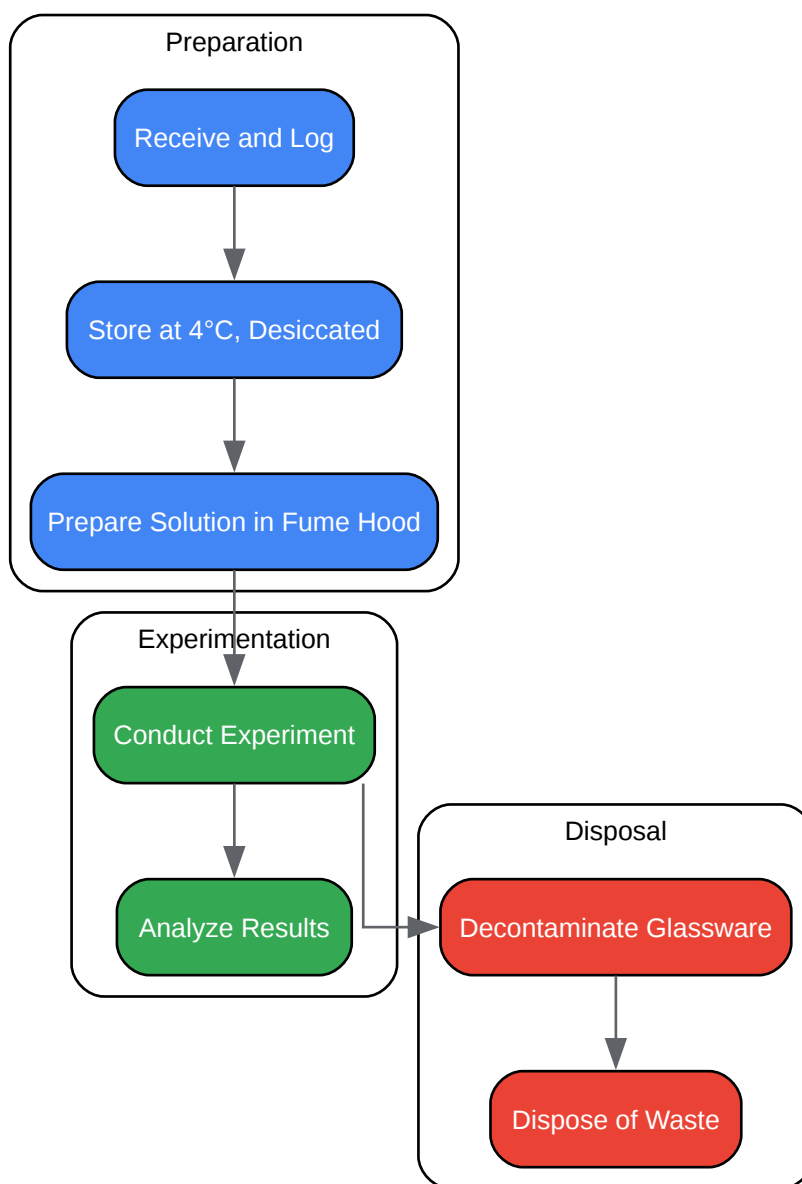
### Preparation of Solutions (if working with solid form):

- All weighing and initial dissolution of the solid form should be conducted in a certified chemical fume hood to prevent inhalation of any airborne powder.
- Use a calibrated analytical balance and appropriate weighing paper or boat.
- Slowly add the solvent (e.g., DMSO) to the solid to avoid splashing.
- Ensure the container is securely capped and vortex or sonicate as needed to ensure complete dissolution.

#### Handling of Solutions:

- Handle all solutions containing **Ac32Az19** within a well-ventilated area. For procedures with a risk of aerosol generation, a fume hood or biosafety cabinet is recommended.
- Avoid direct contact with skin and eyes.
- Use appropriate precision liquid handling tools (e.g., calibrated micropipettes) to minimize measurement errors and prevent spills.

The following diagram outlines the standard workflow for handling **Ac32Az19** in a research setting.



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Figure 1. Standard laboratory workflow for **Ac32Az19**.

## Disposal Plan

Waste Categorization:

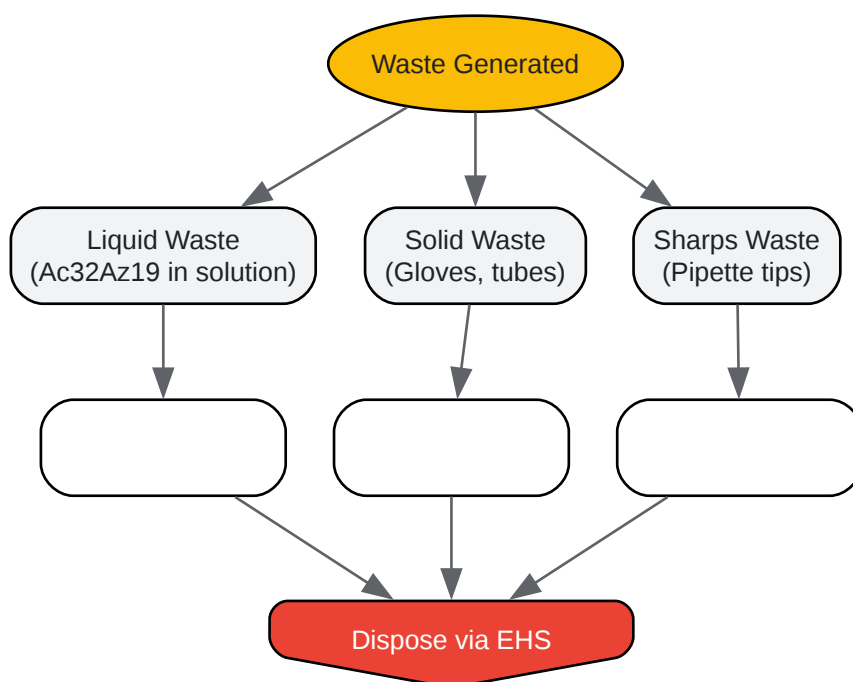
- Solid Waste: Unused solid **Ac32Az19**, contaminated weighing boats, and contaminated PPE (gloves, etc.).

- Liquid Waste: Unused **Ac32Az19** solutions, contaminated solvents, and aqueous media from experiments.
- Sharps Waste: Contaminated pipette tips, needles, and syringes.

#### Disposal Procedures:

- Liquid Waste:
  - Collect all liquid waste containing **Ac32Az19** in a designated, sealed, and clearly labeled hazardous waste container. The label should include "Hazardous Waste," the name of the chemical (**Ac32Az19** in DMSO), and the approximate concentration.
  - Do not mix with incompatible waste streams.
- Solid Waste:
  - Collect all contaminated solid waste (gloves, tubes, etc.) in a designated hazardous waste bag or container.
  - Seal and label the container appropriately.
- Sharps Waste:
  - Dispose of all contaminated sharps immediately into a designated sharps container.
- Final Disposal:
  - All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office in accordance with local, state, and federal regulations. Do not pour any solutions containing **Ac32Az19** down the drain.

The logical flow for waste management is depicted in the diagram below.



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## References

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